

# A Technical Guide to the Solubility of Terephthalic Acid-13C2 in Organic Solvents

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## Compound of Interest

Compound Name: Terephthalic acid-13C2

Cat. No.: B12412982

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This technical guide provides a comprehensive overview of the solubility of **Terephthalic acid-13C2** in various organic solvents. Due to the limited availability of direct solubility data for the isotopically labeled **Terephthalic acid-13C2**, this document leverages the extensive data available for its unlabeled analogue, terephthalic acid. The physicochemical properties of stable isotopologues are nearly identical to their non-labeled counterparts, making the solubility behavior of terephthalic acid a reliable proxy for **Terephthalic acid-13C2**.

## Introduction

**Terephthalic acid-13C2** is a stable isotope-labeled form of terephthalic acid, a crucial commodity chemical primarily used in the production of polyethylene terephthalate (PET). In research and development, particularly in drug metabolism and pharmacokinetic studies, 13C-labeled compounds serve as indispensable tracers. Understanding the solubility of **Terephthalic acid-13C2** in organic solvents is critical for designing and executing experiments, developing formulations, and ensuring accurate analytical measurements.

## Quantitative Solubility Data

The following table summarizes the solubility of unlabeled terephthalic acid in a range of organic solvents at 25 °C. This data provides a strong estimation of the solubility of **Terephthalic acid-13C2** under similar conditions.

Solvent	Chemical Formula	Solubility ( g/100 g of solvent)	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	19.0 - 20.0[1][2]	25
Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	6.7[3]	25
Methanol	CH <sub>3</sub> OH	0.1	25
Glacial Acetic Acid	C <sub>2</sub> H <sub>4</sub> O <sub>2</sub>	0.013	25
Water	H <sub>2</sub> O	0.0017	25
Toluene	C <sub>7</sub> H <sub>8</sub>	Insoluble	25
Anisole	C <sub>7</sub> H <sub>8</sub> O	Insoluble	25
3-Pentanone	C <sub>5</sub> H <sub>10</sub> O	Insoluble	25
1,4-Dioxane	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Insoluble	25

Note: The solubility of terephthalic acid, and by extension **Terephthalic acid-13C2**, is significantly influenced by temperature. For instance, in some solvents, solubility can be increased by heating.

## Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure. A commonly employed and reliable method is the shake-flask method. This protocol is considered the gold standard for determining equilibrium solubility.

### Shake-Flask Method for Determining Equilibrium Solubility

Objective: To determine the saturation solubility of a solid compound in a specific solvent at a controlled temperature.

Materials:

- **Terephthalic acid-13C2**

- Selected organic solvent(s) of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.

Procedure:

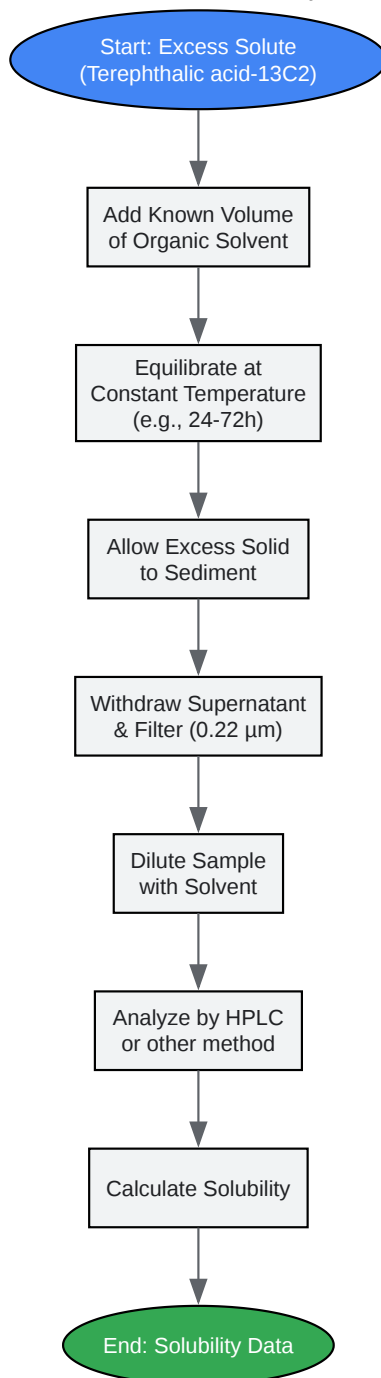
- **Preparation of Supersaturated Solutions:** Add an excess amount of **Terephthalic acid-13C2** to a series of vials, ensuring that undissolved solid will remain at equilibrium.
- **Solvent Addition:** Accurately dispense a known volume or mass of the organic solvent into each vial.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for a period to allow the excess solid to sediment.
- **Sampling:** Carefully withdraw a known volume of the supernatant using a pipette. To avoid aspirating solid particles, it is crucial to filter the sample through a syringe filter immediately upon withdrawal.
- **Dilution:** Dilute the filtered aliquot with a known volume of the solvent to a concentration within the linear range of the analytical method.

- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of **Terephthalic acid-13C2**.
- Calculation: Calculate the solubility from the measured concentration and the dilution factor. The results can be expressed in various units, such as mg/mL, g/100 g of solvent, or molarity.

## Visualizing Experimental and Logical Frameworks

To further elucidate the processes and relationships discussed, the following diagrams are provided.

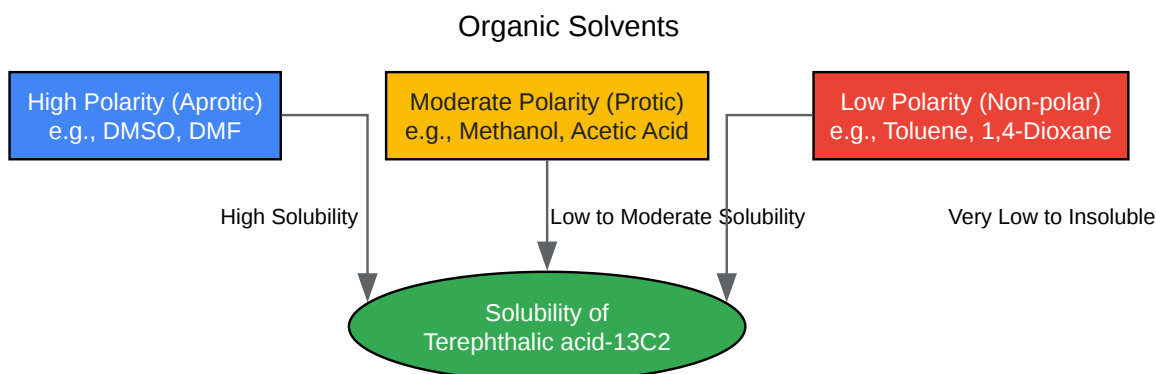
## Experimental Workflow for Solubility Determination



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Caption: A flowchart illustrating the key steps of the shake-flask method for determining solubility.

## Solvent Polarity and Solubility of Terephthalic Acid-13C2



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Caption: A diagram showing the relationship between solvent polarity and the solubility of **Terephthalic acid-13C2**.

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